

Application Notes and Protocols: Acid Yellow 61 in Textile and Leather Dyeing

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Compound of Interest

Compound Name: Acid yellow 61

Cat. No.: B15622547

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Introduction and Application Notes

Acid Yellow 61 (C.I. 18968) is a water-soluble, anionic monoazo dye known for its bright, greenish-yellow hue.[1] It is primarily utilized in the dyeing of protein fibers and synthetic materials that contain amine groups. Its molecular structure facilitates the formation of strong ionic and hydrogen bonds with these fibers in an acidic medium, resulting in vibrant and durable coloration.[2]

Key Applications:

- **Textile Dyeing:** **Acid Yellow 61** is highly effective for dyeing wool, silk, and polyamide (nylon) fibers, as well as their blends.[1][2] It is recognized for producing level, uniform color with good exhaustion from the dyebath.[1][3]
- **Leather Dyeing:** The dye is widely used in the leather industry to achieve rich, even coloration on various types of leather, including chrome-tanned and vegetable-tanned hides. [4][5] Its ability to penetrate leather effectively enhances the aesthetic appeal of finished goods like footwear, accessories, and upholstery.[4]
- **Other Applications:** It also finds use in paper dyeing and for direct printing on wool and silk fabrics.[1][4]

Chemical & Physical Properties: The dye is commercially available as a yellow powder.[1] It is sensitive to certain metal ions; copper and iron in the dyebath can affect the final shade,

necessitating careful control of water quality and dyeing vessel materials.[\[1\]](#)[\[6\]](#) The dye's performance is significantly influenced by pH, temperature, and the use of auxiliary chemicals.

Quantitative Data Summary

The following tables summarize key quantitative data for the application of **Acid Yellow 61**.

Table 1: General Properties and Specifications of **Acid Yellow 61**

Property	Value / Description	Source
C.I. Name	Acid Yellow 61	[1]
C.I. Number	18968	[1]
CAS Number	12217-38-8	[1]
Molecular Formula	C ₂₄ H ₂₀ Cl ₂ N ₅ NaO ₆ S ₂	[1]
Molecular Weight	632.47 g/mol	[1]
Solubility in Water	35 g/L at 90°C	[1]
Appearance	Yellow Powder	[1]

| Aqueous Solution | Greenish-light yellow |[\[1\]](#) |

Table 2: Typical Dyeing Parameters for Textiles (Wool, Silk, Nylon)

Parameter	Range / Value	Notes	Source
Dye Concentration	1.5 - 4% (o.w.f.)*	For deep shades like black or navy, up to 4% is used.	[7]
Liquor Ratio	1:30 - 1:50	The ratio of the weight of goods to the volume of dye liquor.	[8][9]
pH	2.5 - 4.5	Achieved using acetic acid or formic acid.	[5]
Dyeing Temperature	85 - 100°C (Simmer)	Gradually raise temperature to ensure level dyeing.	[10][11]
Dyeing Time	30 - 90 minutes	Time at final temperature. Longer times for darker shades.	[5][9]
Auxiliaries	Glauber's Salt	Used as a leveling agent to promote even dye uptake.	[8]

| Acid Donor | Acetic Acid / Vinegar | 1/4 cup per pound of fabric. Added after dye has penetrated. |[10] |

*o.w.f. = on the weight of fiber

Table 3: Typical Dyeing Parameters for Leather

Parameter	Range / Value	Notes	Source
pH	2.5 - 4.5	Critical for dye fixation on collagen fibers.	[5]
Dyeing Temperature	40 - 60°C	Higher end (55-60°C) for chrome-tanned leather.	[5]
Dyeing Time	30 - 90 minutes	Depends on leather thickness and desired color depth.	[5]
Acid Donor	Formic Acid, Acetic Acid	Used to adjust and maintain the pH of the dyebath.	[5]
Auxiliaries	Anionic/Nonionic Penetrants	Reduces surface tension for better dye diffusion.	[5]

| | Leveling Agents | Delays dye adsorption rate for more even results. |[5] |

Table 4: Colorfastness Ratings for **Acid Yellow 61**

Fastness Test	ISO Standard	Rating (1-5 Scale*)	Source
Light Fastness	ISO 105-B02	5-6	[1]
Washing (Soaping)	ISO 105-C06	4 (Staining & Fading)	[1]
Perspiration	ISO 105-E04	4 (Staining & Fading)	[1]

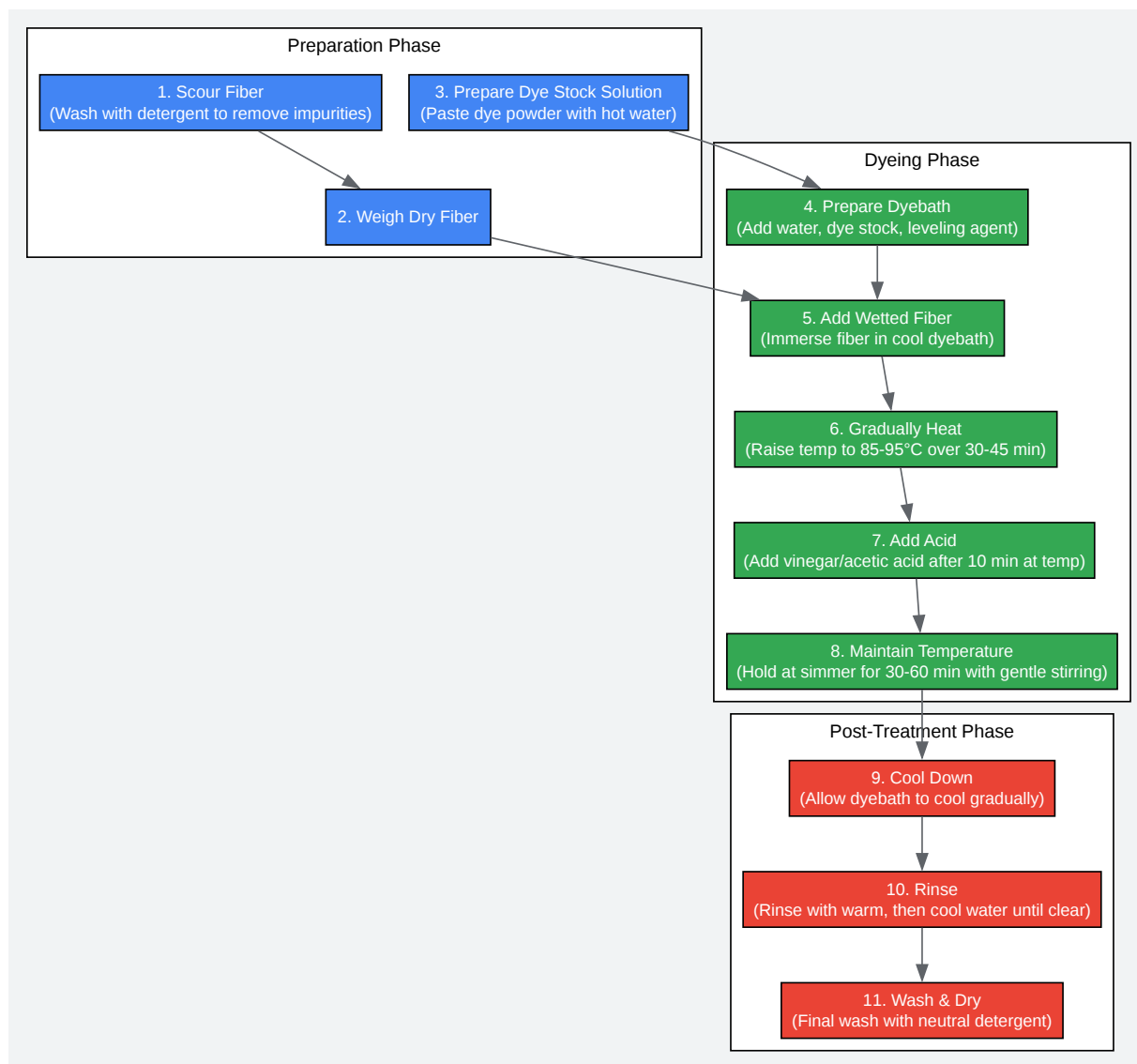
| Seawater | ISO 105-E02 | 4-5 (Fading) |[1] |

*Rating Scale: 5 = Excellent, 1 = Poor.[12]

Experimental Protocols

This protocol describes a standard laboratory procedure for dyeing wool or silk yarn/fabric with **Acid Yellow 61** using the stove-top method.

Workflow for Textile Dyeing with **Acid Yellow 61**



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Caption: Workflow for immersion dyeing of protein fibers.

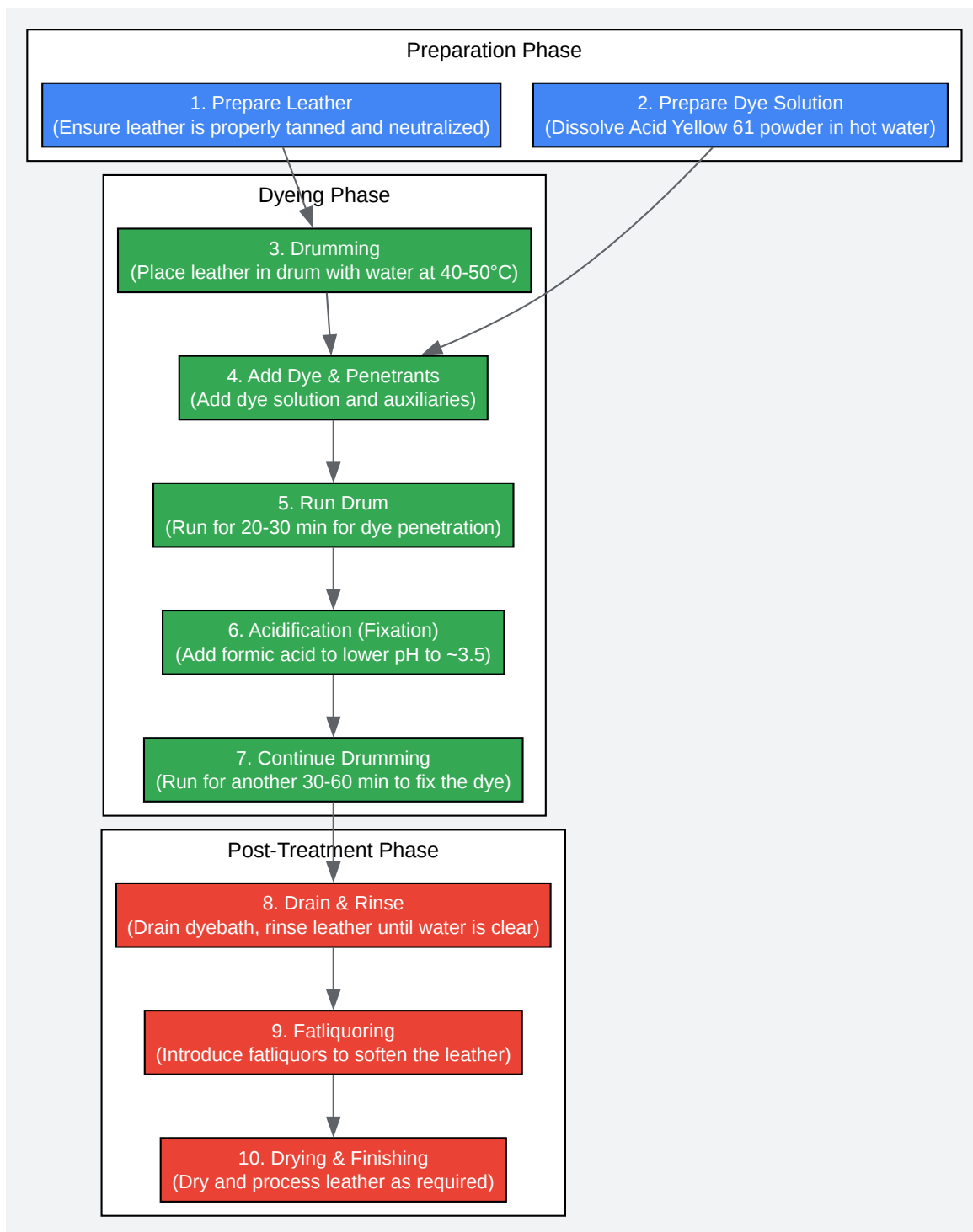
Methodology:

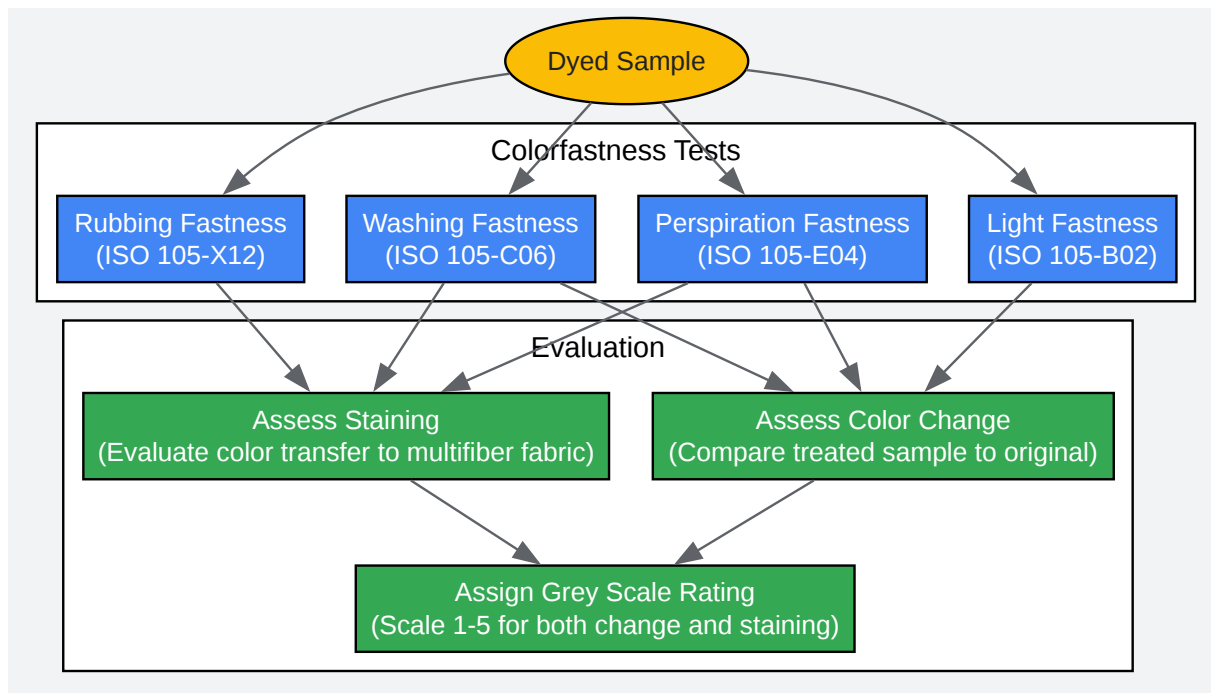
- **Fiber Preparation (Scouring):** To ensure even dye uptake, pre-wash the textile material (100g sample) with a neutral detergent (e.g., 5 mL Synthrapol) in hot water to remove any oils, starches, or impurities.[\[8\]](#) Rinse thoroughly. The material should be damp before entering the dyebath.
- **Dye Stock Solution Preparation:** Weigh the required amount of **Acid Yellow 61** powder (e.g., 2g for a 2% o.w.f. shade). Create a smooth paste by gradually adding a small amount of very hot water (~180°F) to the powder.[\[13\]](#) Once pasted, dissolve it completely in approximately 1 cup of hot water.[\[13\]](#) Strain the solution through a fine mesh to remove any undissolved particles.[\[13\]](#)
- **Dye Bath Preparation:** In a stainless steel or enamel pot, prepare the dyebath with a 30:1 liquor ratio (3 liters of water for 100g of fiber).[\[8\]](#) Add the dissolved dye stock solution and stir well. If desired, add a leveling agent like Glauber's salt at this stage.[\[8\]](#)
- **Dyeing Process:**
 - Introduce the wetted fabric to the cool dyebath, ensuring it is fully submerged.[\[10\]](#)
 - Slowly raise the temperature of the dyebath to a simmer (85-95°C) over 30-45 minutes.[\[11\]](#)[\[13\]](#) Stir the material gently and frequently to prevent uneven dyeing.
 - Once the target temperature is reached, allow the fiber to acclimate for 5-10 minutes.[\[13\]](#)
 - Add the acid (e.g., ¼ cup of white vinegar or 1 tablespoon of citric acid per pound of fabric) by pouring it into the bath, not directly onto the fabric.[\[10\]](#)[\[11\]](#)
 - Maintain the temperature and continue to stir gently for 30-60 minutes, or until the desired shade is achieved.[\[7\]](#) A sign of good dye exhaustion is the near-clearing of the dyebath.
- **Rinsing and Finishing:**
 - Allow the dyebath to cool down slowly before removing the fabric to avoid thermal shock, especially for wool.[\[10\]](#)

- Rinse the fabric in warm water, then gradually cooler water, until the rinse water runs clear.
- Perform a final wash with a neutral detergent to remove any unfixed dye, then dry away from direct sunlight.

This protocol outlines a general procedure for dyeing chrome-tanned leather with **Acid Yellow 61** in a laboratory-scale drum.

Workflow for Leather Dyeing with **Acid Yellow 61**





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